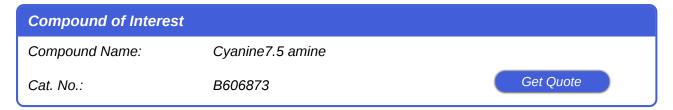


A Technical Guide to Cyanine7.5 Amine: Spectral Properties and Experimental Applications

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of Cyanine7.5 (Cy7.5) amine, a near-infrared (NIR) fluorescent dye. This document details its spectral characteristics, experimental protocols for its application, and visual workflows to aid in experimental design. Cy7.5 is a valuable tool in various research fields, particularly for in vivo imaging, due to its long-wave emission that allows for deep tissue penetration with minimal autofluorescence.[1][2]

Core Properties of Cyanine7.5 Amine

Cyanine7.5 amine is a reactive derivative of the Cy7.5 dye, containing a free amino group.[3] [4] This primary amine allows for covalent conjugation to molecules with activated carboxylic acids, such as N-hydroxysuccinimide (NHS) esters, enabling the labeling of proteins, peptides, and other biomolecules.[4][5] The dye is typically a dark green powder, soluble in organic solvents like DMSO and DMF, and alcohols.[4][6] For long-term storage, it is recommended to keep the dye at -20°C in the dark.[4][6]

Spectral Characteristics

The key spectral properties of **Cyanine7.5 amine** and its derivatives are summarized in the table below. The near-infrared excitation and emission maxima make it an ideal candidate for applications requiring deep tissue imaging and low background interference.[1]



Property	Value	Notes
Excitation Maximum (λex)	~788 nm	Can be efficiently excited by lasers in the 780 nm range.[1] [4][6][7][8]
Emission Maximum (λem)	~808 nm	Provides a Stokes shift of approximately 20 nm.[1][4][6] [7][8]
Molar Extinction Coefficient (ε)	~223,000 cm ⁻¹ M ⁻¹ to 250,000 cm ⁻¹ M ⁻¹	Indicates a high ability to absorb light at its excitation maximum.[4][6][7][8][9]
Fluorescence Quantum Yield (Φ)	~0.10 - 0.30	Represents the efficiency of converting absorbed light into emitted fluorescence.[4][7][10] [11]

Experimental Protocols

Cyanine 7.5 and its derivatives are versatile tools for a range of applications. Below are detailed protocols for common experimental uses.

Protocol 1: Labeling of Proteins with Cyanine7.5 NHS Ester

This protocol outlines the general procedure for conjugating an amine-reactive Cy7.5 NHS ester to a protein, a common application for Cy7.5 amine which is often used to introduce a reactive site for such conjugations.

Materials:

- Purified protein (e.g., antibody) at 2 mg/mL in an amine-free buffer (e.g., PBS, pH 8.5 ± 0.5).
 [12]
- Cyanine7.5 NHS ester.[9]



- Anhydrous dimethyl sulfoxide (DMSO).[9]
- Size-exclusion chromatography column (e.g., Sephadex G-25) for purification.[12]
- Conjugation buffer: Phosphate-buffered saline (PBS), pH 7.2-7.4.[12]

Procedure:

- Protein Preparation: Ensure the protein solution is at a concentration of at least 2 mg/mL and in an amine-free buffer.[12] If necessary, adjust the pH of the protein solution to 8.5 ± 0.5 using 1 M sodium bicarbonate.[12]
- Dye Preparation: Immediately before use, dissolve the Cy7.5 NHS ester in DMSO to a stock concentration of 10 mg/mL.[13]
- Conjugation Reaction:
 - Slowly add a 10- to 20-fold molar excess of the dissolved Cy7.5 NHS ester to the protein solution while gently vortexing.[13]
 - Incubate the reaction mixture for 1-2 hours at room temperature in the dark with continuous gentle mixing.[13]
- Purification:
 - Prepare a Sephadex G-25 column according to the manufacturer's instructions.[12]
 - Load the reaction mixture onto the column.[12]
 - Elute the labeled protein using PBS (pH 7.2-7.4).[12]
 - Collect the fractions containing the dye-protein conjugate, which will be visibly colored and will separate from the free dye.

Protocol 2: In Vivo Imaging in Small Animals

This protocol provides a general guideline for performing in vivo fluorescence imaging in mice using a Cy7.5-labeled probe.



Materials:

- Cy7.5-labeled probe (e.g., antibody, peptide, or small molecule).
- Anesthetic agent (e.g., 2% sodium pentobarbital).[14]
- In vivo imaging system equipped with appropriate NIR excitation and emission filters.[13]
- Sterile, biocompatible solvent (e.g., PBS or DMSO).[2]

Procedure:

- Animal Preparation:
 - Anesthetize the mouse according to approved institutional protocols. A typical dose of sodium pentobarbital is 300 µL (215 mg/kg) administered intraperitoneally.[14]
 - Place the anesthetized mouse in the imaging chamber, ensuring the animal's body temperature is maintained.[13]
- Probe Administration:
 - Dissolve the Cy7.5-labeled probe in a sterile, biocompatible solvent. If using DMSO, ensure the final concentration is non-toxic.[2]
 - \circ Administer the probe via the desired route, typically intravenous (IV) injection through the tail vein. A common dosage range is 0.5-5 mg/kg body weight in a volume of 100-200 μ L. [2][14]
- Image Acquisition:
 - Acquire images at various time points post-injection (e.g., 5 min, 1 h, 4 h, 24 h) to monitor biodistribution.
 - Use an excitation source around 745-750 nm and an emission filter around 780-850 nm.
 [13][15]
 - Acquire both a white-light image for anatomical reference and a fluorescence image.[13]



- Ex Vivo Analysis (Optional):
 - At the end of the experiment, euthanize the animal and dissect major organs.
 - Image the harvested organs using the same imaging parameters to confirm the biodistribution of the probe.[2]

Protocol 3: Flow Cytometry for Viability Staining

Amine-reactive dyes like Cy7.5 can be used to differentiate live and dead cells in flow cytometry. Live cells with intact membranes will be minimally stained, while dead cells with compromised membranes will show high fluorescence.[16]

Materials:

- Cell suspension in protein-free PBS.[16]
- Amine-reactive Cy7.5 dye.
- Complete staining buffer (e.g., PBS with 2% FBS).[16]
- Flow cytometer with appropriate lasers and detectors for NIR dyes.

Procedure:

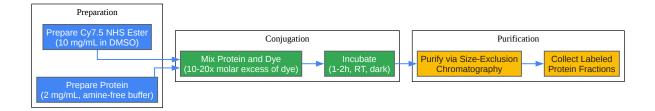
- · Cell Preparation:
 - Harvest cells and wash with protein-free PBS to remove any amines from the culture medium.[16]
 - Resuspend the cells in protein-free PBS at a concentration of 1 x 10^6 to 1 x 10^7 cells/mL. [16]
- Dye Titration (Crucial First Step):
 - Before the first experiment, determine the optimal dye concentration. Prepare a 1:1
 mixture of live and heat-killed cells.[16]



- \circ Stain the cell mixture with a range of dye concentrations (e.g., 0.1 μ M to 10 μ M) to find the concentration that gives the best separation between live and dead populations.[16]
- Staining:
 - Add the optimal concentration of the amine-reactive Cy7.5 dye to the cell suspension.
 - Incubate for 15-30 minutes at room temperature or 4°C, protected from light.[16]
- Washing:
 - Wash the cells twice with 2-3 mL of complete staining buffer. The protein in the buffer will
 quench any unreacted dye.[16]
- Data Acquisition:
 - Resuspend the cells in staining buffer and analyze on a flow cytometer equipped to detect Cy7.5 fluorescence.

Visualizing Experimental Workflows

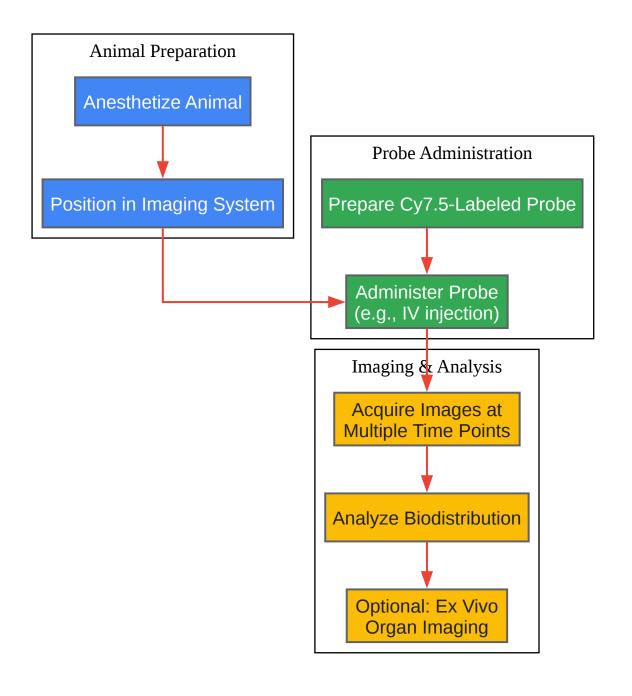
To further clarify the experimental processes, the following diagrams illustrate the key steps in protein labeling and in vivo imaging.



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Caption: Workflow for labeling proteins with Cyanine 7.5 NHS ester.





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Caption: Workflow for in vivo imaging using a Cy7.5-labeled probe.

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References

- 1. Cyanine7.5 | Cyanine7.5 dye | AxisPharm [axispharm.com]
- 2. benchchem.com [benchchem.com]
- 3. lumiprobe.com [lumiprobe.com]
- 4. lumiprobe.com [lumiprobe.com]
- 5. lumiprobe.com [lumiprobe.com]
- 6. Cyanine 7.5 amine (A270174) | Antibodies.com [antibodies.com]
- 7. lumiprobe.com [lumiprobe.com]
- 8. Cyanine 7.5 NHS ester (A270180) | Antibodies.com [antibodies.com]
- 9. Cyanine 7.5 monosuccinimidyl ester [equivalent to Cy7.5® NHS ester] | AAT Bioquest [aatbio.com]
- 10. Cyanine 7 amine [equivalent to Cy7® amine] | AAT Bioquest [aatbio.com]
- 11. Cyanine 7 amine, 5mg | Labscoop [labscoop.com]
- 12. medchemexpress.com [medchemexpress.com]
- 13. benchchem.com [benchchem.com]
- 14. alfa-chemistry.com [alfa-chemistry.com]
- 15. benchchem.com [benchchem.com]
- 16. benchchem.com [benchchem.com]
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